

Application Notes and Protocols for Extraction Chromatography of Uranium-230

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uranium-230

Cat. No.: B1210259

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Uranium-230 (U-230) is a promising radionuclide for targeted alpha therapy (TAT) due to its relatively short half-life of 20.8 days and its decay chain, which includes several alpha-emitting daughters, delivering a high linear energy transfer (LET) to cancer cells.[1] The production of U-230 is typically achieved through the proton irradiation of Thorium-232 (Th-232) targets, which yields Protactinium-230 (Pa-230). Pa-230 then decays to U-230.[2] For clinical applications, it is imperative to obtain high-purity U-230, free from the thorium target material, co-produced fission products, and the Pa-230 precursor. Extraction chromatography is a highly effective technique for the purification of U-230, offering high selectivity and efficiency.

This document provides detailed application notes and protocols for the separation of **Uranium-230** using various extraction chromatography resins, including UTEVA, TRU, and DGA resins.

Data Presentation: Resin Performance in Uranium Separation

The selection of an appropriate extraction chromatography resin and the optimization of experimental conditions are critical for achieving high recovery and purity of **Uranium-230**. The distribution coefficient (k' or K_d), which represents the affinity of the resin for a specific

radionuclide under particular conditions, is a key parameter in developing effective separation protocols. The following tables summarize the uptake behavior of uranium on UTEVA and TRU resins in nitric acid, which is a common medium for processing irradiated thorium targets.

Table 1: Uranium Uptake by UTEVA Resin in Nitric Acid

Nitric Acid (M)	Approximate k' (Uranium)
0.1	~10
0.5	~30
1.0	~100
2.0	~300
5.0	>1000
8.0	>1000

Data estimated from graphical representations provided by Eichrom Technologies Inc.[\[3\]](#)

Table 2: Uranium Uptake by TRU Resin in Nitric Acid

Nitric Acid (M)	Approximate k' (Uranium)
0.1	~10
0.5	~100
1.0	~300
2.0	~1000
5.0	~3000
8.0	~2000

Data estimated from graphical representations provided by Eichrom Technologies Inc.[\[4\]](#)

Note on DGA Resin: While specific k' value graphs for uranium on DGA resin are not as readily available in the public domain, it is well-established that DGA resins exhibit very high retention of actinides, including uranium, from nitric acid solutions.^{[5][6]} It is a key component in the purification of U-230 as demonstrated in the protocol by Du et al. (2024).^[1]

Experimental Protocols

Protocol 1: General Uranium Separation using UTEVA Resin

This protocol is a general procedure for the separation of uranium from various sample matrices, adapted from standard Eichrom methodologies.^{[7][8]} This can be applied for the initial purification of U-230 from dissolved thorium targets.

Materials:

- UTEVA Resin (Eichrom Technologies Inc.)
- Hydrochloric acid (HCl), various concentrations
- Nitric acid (HNO₃), various concentrations
- Oxalic acid
- Deionized water
- Chromatography columns

Procedure:

- Column Preparation:
 - Place a UTEVA resin cartridge in a column rack.
 - Precondition the resin by passing 5 mL of 3M HNO₃ through the column.
- Sample Loading:

- Dissolve the sample containing uranium in 3M HNO₃.
- Load the sample solution onto the preconditioned UTEVA column. Uranium will be retained by the resin.
- Washing:
 - Wash the column with 5 mL of 3M HNO₃ to remove any remaining sample matrix.
 - Further wash the column with 15 mL of 8M HNO₃ to remove interfering elements like Polonium.[\[7\]](#)
 - To remove thorium, wash the column with 20 mL of 5M HCl-0.05M oxalic acid.[\[7\]](#)
- Elution:
 - Elute the purified uranium from the column using 15 mL of 1M HCl.[\[9\]](#)
 - Collect the eluate containing the purified uranium fraction.

Protocol 2: High-Purity Separation of Uranium-230 from Irradiated Thorium Target using a Dual-Column System

This protocol is based on the method described by Du et al. (2024) for the simultaneous separation of Pa-230 and U-230 from a proton-irradiated thorium matrix, yielding high-purity U-230 with a recovery of $96 \pm 3\%$.[\[1\]](#)

Materials:

- Anion Exchange (AX) Resin (e.g., MP-1)
- DGA Resin (Eichrom Technologies Inc.)
- Hydrochloric acid (HCl), various concentrations
- Nitric acid (HNO₃), various concentrations
- Hydrofluoric acid (HF)

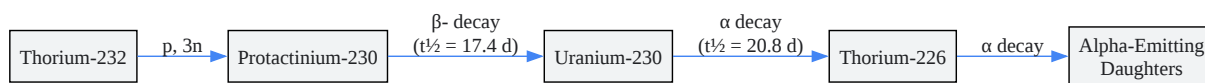
- Chromatography columns

Procedure:

- Target Dissolution:
 - Dissolve the irradiated thorium target in an appropriate acid mixture (e.g., concentrated HCl with a few drops of HF).
- Primary Separation on Anion Exchange Resin:
 - Load the dissolved target solution onto a preconditioned Anion Exchange (AX) column.
 - This initial step separates the bulk of the thorium and fission products from uranium and protactinium.
- Uranium and Protactinium Elution from AX Resin:
 - Selectively elute the fraction containing U-230 and Pa-230 from the AX column using an appropriate eluent (specific concentrations of HCl and HF).
- Secondary Purification on DGA Resin:
 - The U/Pa fraction from the AX column is then loaded onto a DGA resin column.
 - The DGA resin will strongly retain the uranium.
- Final Elution of High-Purity **Uranium-230**:
 - Wash the DGA column with appropriate acid solutions to remove any remaining impurities and the Pa-230.
 - Elute the highly purified U-230 from the DGA column using a suitable eluent, such as dilute HCl or HNO_3 .

Visualizations

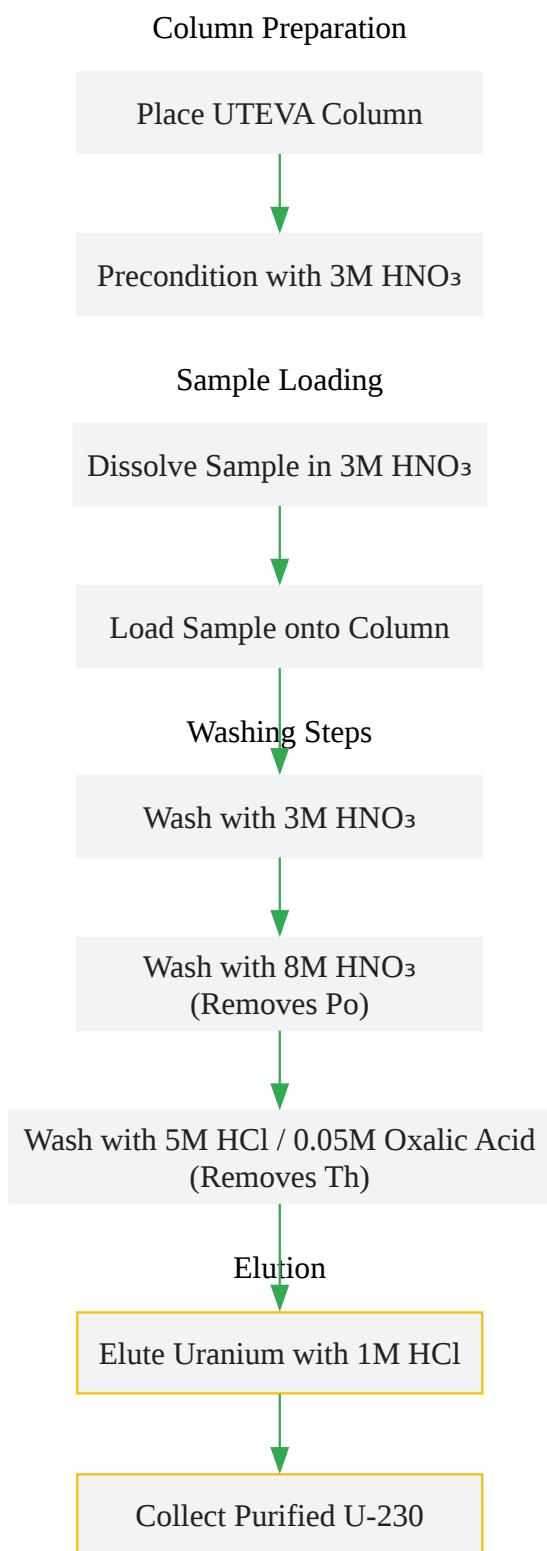
Uranium-230 Production and Decay Pathway



[Click to download full resolution via product page](#)

Caption: Production of U-230 from Th-232 and its subsequent alpha decay.

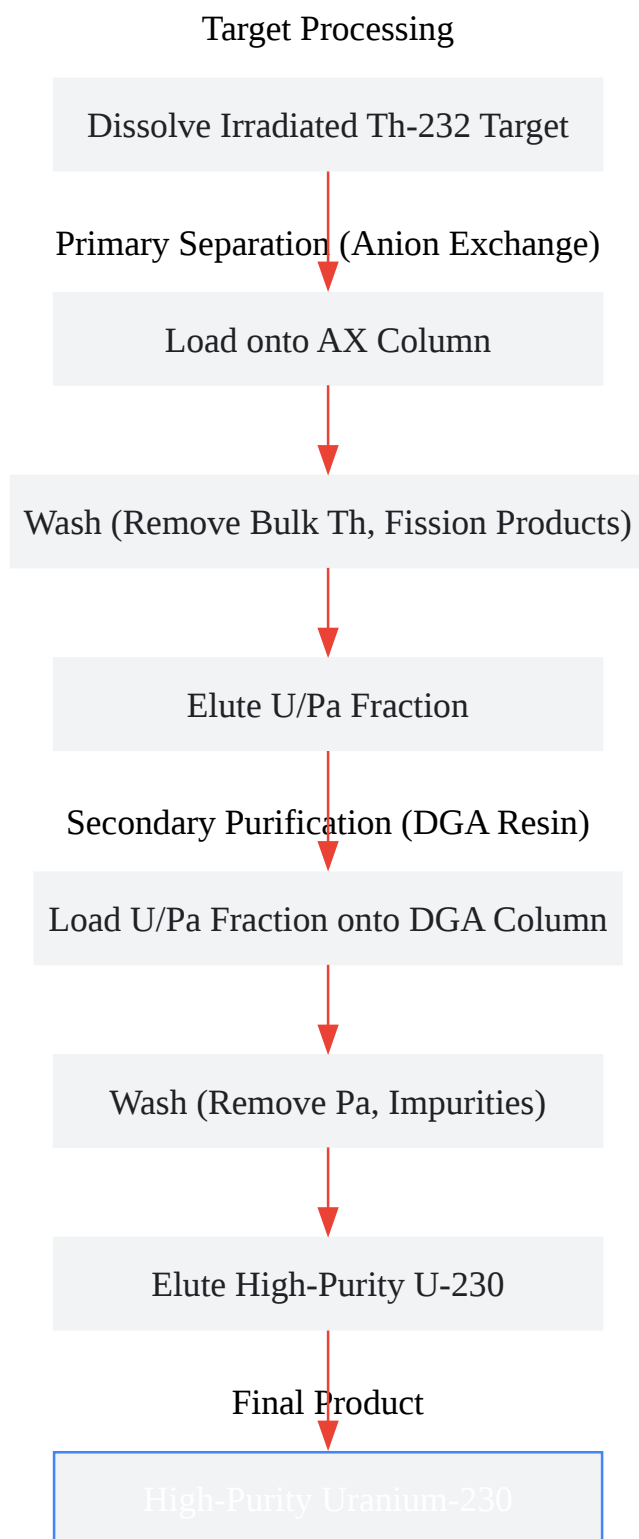
Experimental Workflow for General Uranium Separation using UTEVA Resin



[Click to download full resolution via product page](#)

Caption: Workflow for uranium separation using UTEVA resin.

Experimental Workflow for High-Purity U-230 Separation (Dual-Column)



[Click to download full resolution via product page](#)

Caption: Dual-column workflow for high-purity U-230 separation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. eichrom.com [eichrom.com]
- 4. eichrom.com [eichrom.com]
- 5. ris.utwente.nl [ris.utwente.nl]
- 6. Determination of uranium and thorium in complex samples using chromatographic separation, ICP-MS and spectrophotometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. eichrom.com [eichrom.com]
- 8. eichrom.com [eichrom.com]
- 9. eichrom.com [eichrom.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Extraction Chromatography of Uranium-230]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210259#extraction-chromatography-techniques-for-uranium-230]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com